

ATTO 700: Applications in Flow Cytometry Analysis

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Compound of Interest

Compound Name: ATTO 700

Cat. No.: B15557223

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Application Note & Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

ATTO 700 is a fluorescent dye belonging to the oxazine family, characterized by its strong absorption and emission in the near-infrared (NIR) region of the spectrum. Its exceptional photostability, high fluorescence quantum yield, and good water solubility make it an excellent candidate for various fluorescence-based applications, including flow cytometry.^[1] This document provides detailed application notes and protocols for the utilization of **ATTO 700**-conjugated antibodies in flow cytometry analysis, aimed at researchers, scientists, and drug development professionals.

ATTO 700 is optimally excited by the red laser (typically 633 nm or 640 nm) commonly found on most flow cytometers.^{[2][3]} Its emission maximum is around 719 nm, which allows for its inclusion in multicolor flow cytometry panels with minimal spectral overlap with fluorochromes excited by other lasers (e.g., violet, blue, and yellow-green).^{[2][3]}

Key Features and Advantages of ATTO 700 in Flow Cytometry

- **Bright Signal:** **ATTO 700** exhibits a high extinction coefficient and a good quantum yield, resulting in bright fluorescent signals and improved detection of both low- and high-abundance antigens.
- **Photostability:** Like other ATTO dyes, **ATTO 700** demonstrates remarkable resistance to photobleaching, ensuring signal stability during prolonged exposure to laser light, which is particularly beneficial for sorting applications.
- **Low Spectral Overlap:** Its emission in the far-red region minimizes spectral overlap with many commonly used fluorochromes, simplifying panel design and reducing the complexity of compensation.
- **Suitability for Multicolor Panels:** The distinct spectral properties of **ATTO 700** make it a valuable addition to complex multicolor immunophenotyping and intracellular signaling studies.

Spectral and Physicochemical Properties

A summary of the key spectral and physicochemical properties of **ATTO 700** is provided in the table below. For comparison, data for Alexa Fluor 700, a spectrally similar dye, is also included.

Property	ATTO 700	Alexa Fluor 700
Excitation Maximum (nm)	~700[2][4]	~702[3]
Emission Maximum (nm)	~719[2][4]	~723[3]
Molar Extinction Coefficient (cm ⁻¹ M ⁻¹)	~120,000[2][4]	~192,000[3]
Quantum Yield	~0.25[2][4]	~0.25
Molecular Weight (g/mol)	~874[2][4]	Not specified
Recommended Laser Line	Red (633-640 nm)[2]	Red (633-640 nm)[3]
Common Filter	695/40 BP or similar	730/45 BP or similar[3]

Application 1: Multicolor Immunophenotyping

ATTO 700-conjugated antibodies are highly suitable for multicolor immunophenotyping studies, enabling the identification and characterization of complex cell populations. Its minimal spectral overlap into detectors for fluorochromes excited by violet, blue, and yellow-green lasers simplifies panel design and compensation.

Experimental Protocol: 12-Color Immunophenotyping of Human Peripheral Blood Mononuclear Cells (PBMCs)

This protocol provides an example of a 12-color panel for the immunophenotyping of major lymphocyte and myeloid subsets in human PBMCs, incorporating an **ATTO 700**-conjugated antibody.

Materials:

- Cryopreserved or freshly isolated human PBMCs
- Phosphate-Buffered Saline (PBS)
- Flow Cytometry Staining Buffer (e.g., PBS with 2% FBS and 0.05% sodium azide)
- Fc Receptor Blocking Reagent (e.g., Human TruStain FcX™)
- Fluorochrome-conjugated antibodies (see table below)
- Viability Dye (e.g., a fixable viability dye with emission in a channel not occupied by other fluorochromes)
- Fixation/Permeabilization Buffer (if performing intracellular staining)
- Flow Cytometer with appropriate laser and filter configuration

Antibody Panel:

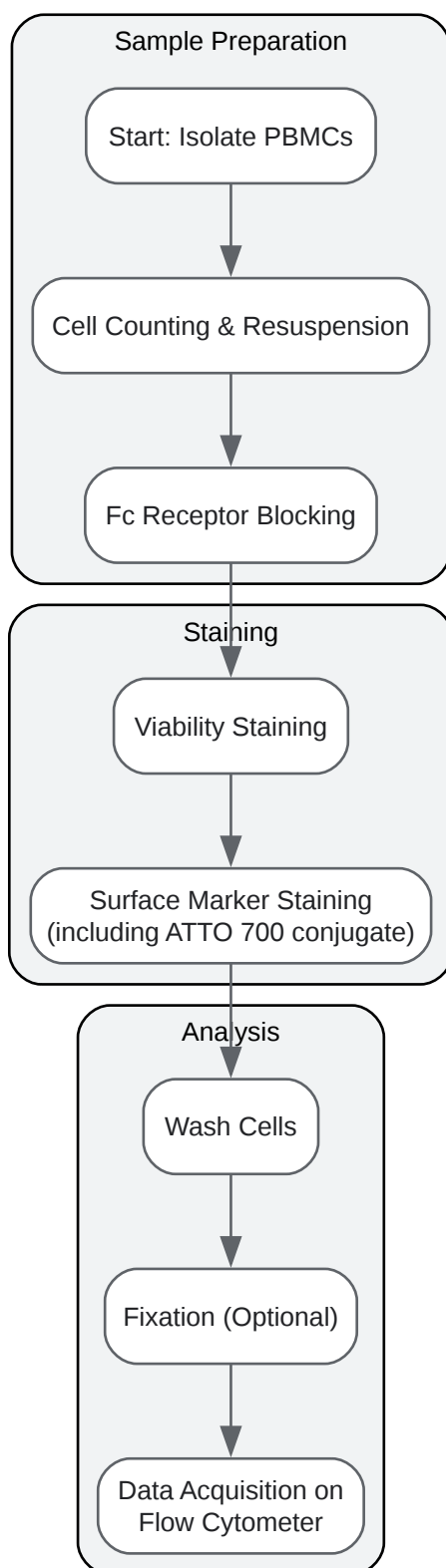
Marker	Fluorochrome	Laser
CD45	Pacific Blue	Violet
CD3	BV570	Violet
CD19	PE-Cy7	Yellow-Green
CD4	PE	Yellow-Green
CD8	FITC	Blue
CD45RA	ATTO 700	Red
CCR4	APC	Red
TCR- $\gamma\delta$	APC-Fire750	Red
CD127	BV785	Violet
CD25	BV650	Violet
CD154	BV711	Violet
Viability Dye	e.g., Zombie NIR™	Red

Procedure:

- **Cell Preparation:** Thaw cryopreserved PBMCs or isolate fresh PBMCs using density gradient centrifugation. Wash the cells with PBS and perform a cell count. Resuspend the cells in Flow Cytometry Staining Buffer at a concentration of 1×10^7 cells/mL.
- **Fc Receptor Blocking:** Add Fc receptor blocking reagent to the cell suspension and incubate for 10 minutes at room temperature.
- **Viability Staining:** Add the fixable viability dye to the cells and incubate for 15-30 minutes at room temperature, protected from light.
- **Surface Marker Staining:** Add the cocktail of fluorochrome-conjugated antibodies for surface markers, including the **ATTO 700**-conjugated antibody, to the cells. Incubate for 30 minutes at 4°C in the dark.

- **Washing:** Wash the cells twice with Flow Cytometry Staining Buffer by centrifuging at 300-400 x g for 5 minutes and resuspending the pellet.
- **Fixation (Optional):** If the cells are not to be analyzed immediately, resuspend the cell pellet in a suitable fixation buffer (e.g., 1-4% paraformaldehyde in PBS) and incubate for 20 minutes at room temperature. Wash the cells once with Flow Cytometry Staining Buffer.
- **Data Acquisition:** Resuspend the cells in Flow Cytometry Staining Buffer and acquire the samples on a flow cytometer. Ensure that single-stain controls for each fluorochrome are prepared for compensation.

Experimental Workflow



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Immunophenotyping Workflow

Application 2: Analysis of Intracellular Signaling Pathways

ATTO 700-conjugated antibodies can also be employed for the detection of intracellular proteins, including phosphorylated signaling molecules, to study cellular signaling pathways. This "phospho-flow" technique allows for the simultaneous analysis of signaling states in different cell populations within a heterogeneous sample.

Experimental Protocol: Analysis of ERK1/2 Phosphorylation

This protocol describes the detection of phosphorylated ERK1/2 (p-ERK1/2) in response to a stimulant in a human cell line, using an **ATTO 700**-conjugated anti-p-ERK1/2 antibody.

Materials:

- Human cell line (e.g., Jurkat T cells)
- Cell culture medium
- Stimulant (e.g., Phorbol 12-myristate 13-acetate - PMA)
- Fixation Buffer (e.g., 1.5% formaldehyde in PBS)
- Permeabilization Buffer (e.g., ice-cold 90% methanol)
- **ATTO 700**-conjugated anti-p-ERK1/2 antibody
- Flow Cytometry Staining Buffer
- Flow Cytometer

Procedure:

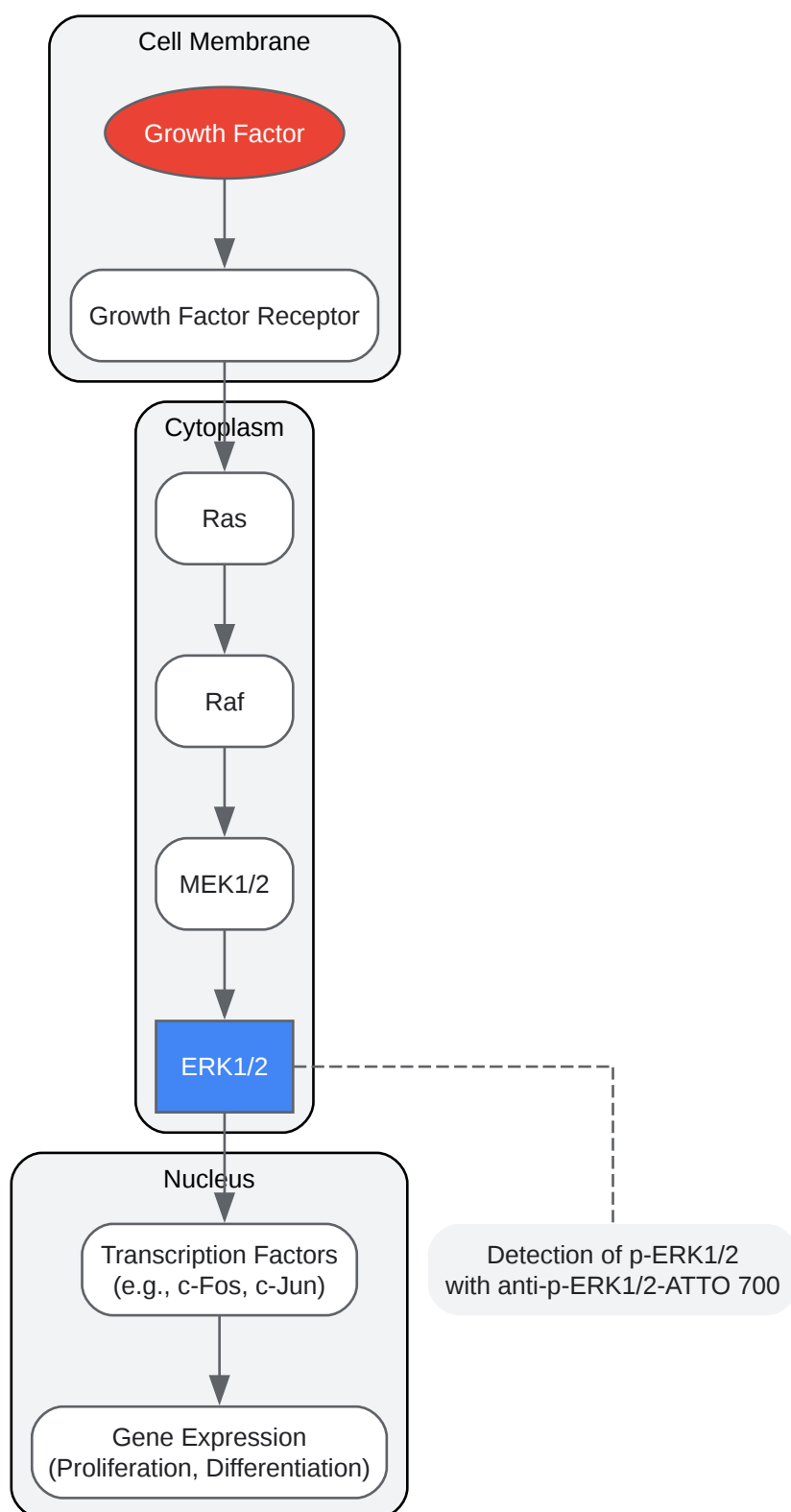
- **Cell Culture and Stimulation:** Culture the cell line under standard conditions. Prior to the experiment, starve the cells of serum for a few hours if necessary. Stimulate the cells with

the appropriate concentration of the stimulant (e.g., PMA at 100 ng/mL) for the desired time (e.g., 15 minutes) at 37°C. Include an unstimulated control.

- **Fixation:** Immediately after stimulation, fix the cells by adding pre-warmed Fixation Buffer directly to the cell suspension. Incubate for 10 minutes at 37°C.
- **Permeabilization:** Centrifuge the fixed cells and discard the supernatant. Resuspend the cell pellet in ice-cold Permeabilization Buffer and incubate for 30 minutes on ice.
- **Washing:** Wash the cells twice with Flow Cytometry Staining Buffer.
- **Intracellular Staining:** Resuspend the permeabilized cells in Flow Cytometry Staining Buffer containing the **ATTO 700**-conjugated anti-p-ERK1/2 antibody. Incubate for 30-60 minutes at room temperature, protected from light.
- **Washing:** Wash the cells twice with Flow Cytometry Staining Buffer.
- **Data Acquisition:** Resuspend the cells in Flow Cytometry Staining Buffer and acquire the samples on a flow cytometer.

Signaling Pathway Diagram: MAPK/ERK Pathway

The following diagram illustrates a simplified Mitogen-Activated Protein Kinase (MAPK) / Extracellular signal-regulated kinase (ERK) signaling pathway, highlighting the point of detection using an **ATTO 700**-conjugated antibody.



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MAPK/ERK Signaling Pathway

Conclusion

ATTO 700 is a versatile and robust fluorochrome for flow cytometry, offering bright signals, excellent photostability, and minimal spectral overlap with other commonly used dyes. These characteristics make it an ideal choice for both complex multicolor immunophenotyping and sensitive intracellular signaling analysis. The protocols provided in this document serve as a starting point for the successful integration of **ATTO 700**-conjugated reagents into a wide range of flow cytometry applications. As with any flow cytometry experiment, optimization of antibody titers and instrument settings is recommended to achieve the best results.

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